

# Essential Safety and Logistical Information for Handling PF-07054894

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## Compound of Interest

Compound Name: PF-07054894

Cat. No.: B10856555

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Disclaimer: This document provides guidance on the safe handling of **PF-07054894** based on general principles for potent pharmaceutical compounds. A specific Safety Data Sheet (SDS) for **PF-07054894** was not available at the time of writing. Researchers, scientists, and drug development professionals should always consult their institution's safety protocols and, if available, the official SDS from the supplier before handling any new chemical.

## I. Overview and Storage

**PF-07054894** is an orally active and potent antagonist of the C-C chemokine receptor 6 (CCR6), which is being investigated for its potential in treating autoimmune and inflammatory diseases.<sup>[1][2][3][4]</sup> Due to its high potency, it is crucial to handle this compound with appropriate safety measures to minimize exposure.

Storage Conditions:

Proper storage is essential to maintain the stability and integrity of **PF-07054894**.

Storage Type	Temperature	Duration	Special Conditions
Stock Solution	-80°C	Up to 6 months	Stored under nitrogen, protected from light.[1]
Stock Solution	-20°C	Up to 1 month	Stored under nitrogen, protected from light.[1]
Solid Form	4°C	As specified by the supplier	Stored under nitrogen, protected from light.

Data synthesized from MedchemExpress product information.[1]

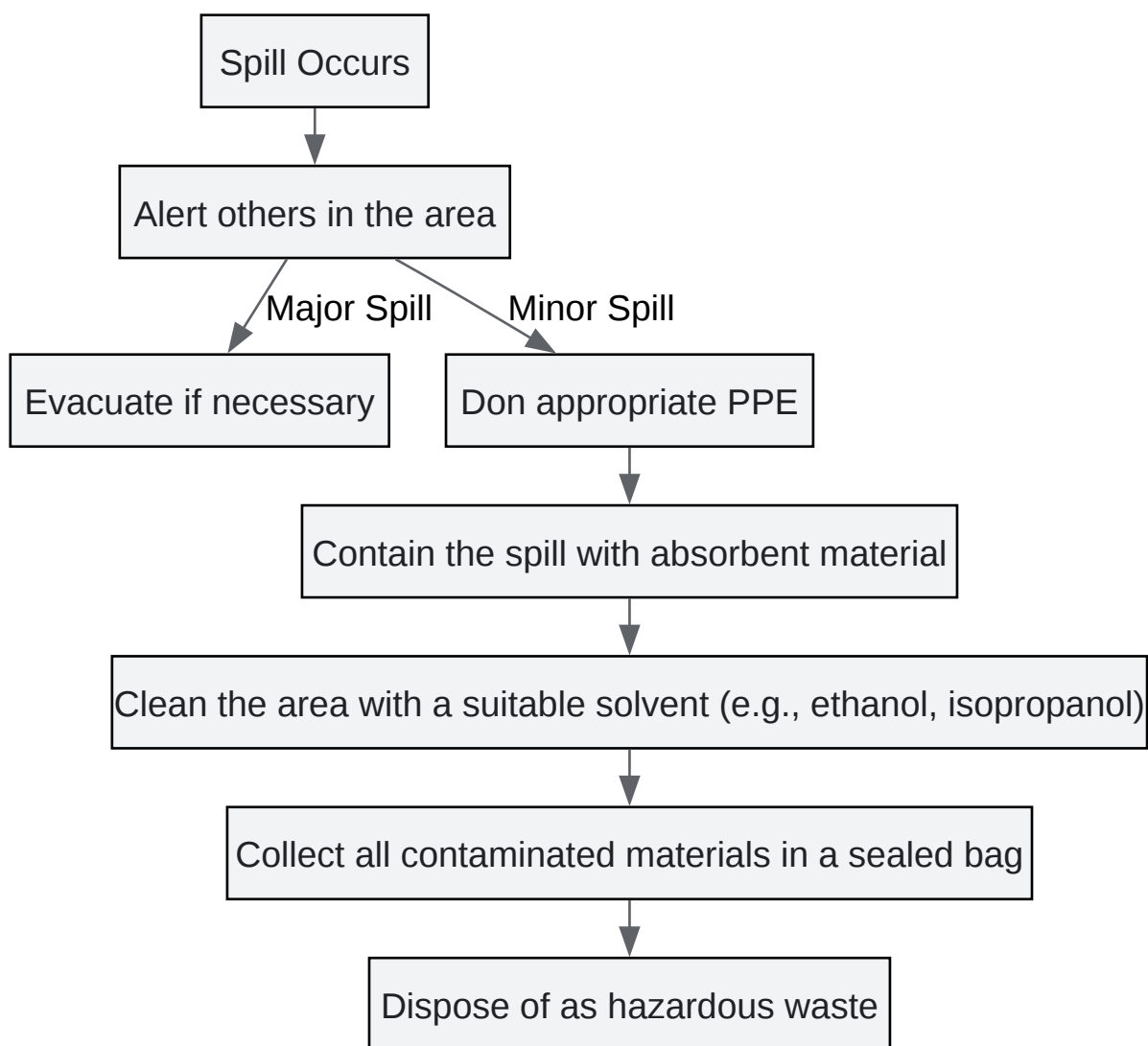
## II. Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against exposure to potent compounds like **PF-07054894**. The following table outlines the recommended PPE for various laboratory activities involving this compound.

Activity	Recommended PPE	Rationale
Weighing and Aliquoting (Solid)	- Disposable gown with tight-fitting cuffs- Double gloves (nitrile)- Safety glasses with side shields or goggles- N95 or higher rated respirator	To prevent inhalation of fine particles and skin contact.[5][6]
Solution Preparation and Handling	- Disposable gown- Double gloves (nitrile)- Safety glasses with side shields or goggles	To protect against splashes and skin contact.
In Vitro and In Vivo Experiments	- Lab coat- Single pair of gloves (nitrile)- Safety glasses	Standard laboratory practice to prevent incidental contact.

Gowning and Degowning Procedure:

A standardized procedure for putting on and taking off PPE is critical to prevent contamination.



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## References

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